

1-Tetradecanol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1-Tetradecanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Tetradecanol, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the molecular formula $C_{14}H_{30}O$.^{[1][2]} It is a white, waxy solid at room temperature with a faint odor.^{[3][4]} This document provides an in-depth overview of the chemical and physical properties of **1-tetradecanol**, intended for use by professionals in research, scientific, and drug development fields.

Chemical and Physical Properties

The fundamental chemical and physical properties of **1-tetradecanol** are summarized in the tables below. These properties are crucial for understanding its behavior in various experimental and formulation settings.

General Properties

Property	Value	Reference
Synonyms	Myristyl alcohol, Tetradecyl alcohol, n-Tetradecanol	[5][6]
Molecular Formula	C14H30O	[2]
Molecular Weight	214.39 g/mol	[5]
CAS Number	112-72-1	[5]
Appearance	White waxy solid	[2][3]

Physical Properties

Property	Value	Reference
Melting Point	38 °C (100 °F; 311 K)	[2]
Boiling Point	>260 °C	[2]
Density	0.824 g/cm ³	[2]
Vapor Pressure	<1 hPa (20 °C)	
Flash Point	145 °C (293 °F)	
Autoignition Temperature	240 °C	
Refractive Index	1.4358 at 50 °C	[5]

Solubility

Solvent	Solubility	Reference
Water	Practically insoluble	[1][2]
Diethyl Ether	Soluble	[1][2]
Ethanol	Slightly soluble	[1][2]

Experimental Protocols

The determination of the physical and chemical properties of substances like **1-tetradecanol** is guided by standardized experimental protocols to ensure accuracy and reproducibility. The Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals are internationally recognized standards for this purpose.^{[1][3][7][8][9]}

Below is a summary of the relevant OECD guidelines for determining the key properties of **1-tetradecanol**:

Property	OECD Guideline	Brief Description of Methodology
Melting Point	OECD 102	Describes methods for determining the melting temperature of a substance, including the capillary method, hot stage apparatus, and differential scanning calorimetry (DSC).
Boiling Point	OECD 103	Details methods for determining the boiling temperature, such as the ebulliometer method, dynamic method, and distillation method.
Density	OECD 109	Provides methods for determining the density of liquids and solids, including the oscillating densitometer method and the pycnometer method.
Vapor Pressure	OECD 104	Outlines methods for determining vapor pressure, such as the dynamic method, static method, and effusion method.
Water Solubility	OECD 105	Describes methods for determining the solubility of substances in water, including the column elution method and the flask method.
Partition Coefficient (n-octanol/water)	OECD 107, 117, 123	Details the shake-flask method, HPLC method, and pH-metric method for

determining the n-octanol/water partition coefficient, a key indicator of a substance's hydrophobicity.

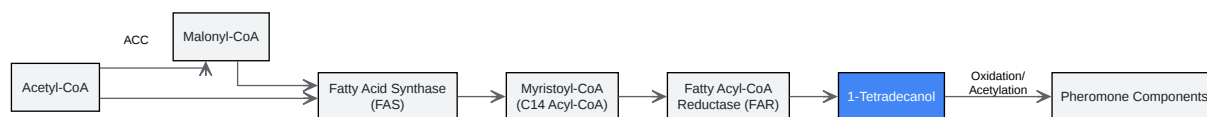
For detailed experimental procedures, researchers should refer to the specific OECD guideline documents.

Biological Role and Synthesis

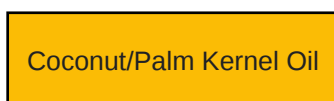
1-Tetradecanol is a naturally occurring fatty alcohol found in various plants, such as nutmeg (*Myristica fragrans*).^[2] In biological systems, it plays a role as a metabolite and is a component of some volatile oils.^[5] It is also a known precursor in the biosynthesis of certain insect pheromones.^[5]

The general biosynthetic pathway for fatty alcohols like **1-tetradecanol** starts from acetyl-CoA and proceeds through fatty acid synthesis to produce a C14 acyl-CoA (myristoyl-CoA). This is then reduced to the corresponding alcohol. In some insects, this alcohol can be a direct precursor to pheromone components.

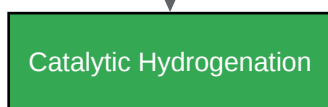
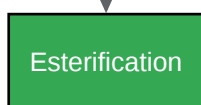
Below is a simplified representation of a fatty alcohol biosynthesis pathway.



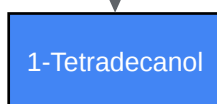
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Processing



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